

UM4118 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: UM4118

Cat. No.: B15606672

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Technical Support Center: UM4118

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility, handling, and mechanism of action of **UM4118**.

Frequently Asked Questions (FAQs)

Q1: What is **UM4118** and what is its primary mechanism of action?

A1: **UM4118** is a copper ionophore. Its primary mechanism of action is to transport copper ions across cellular membranes, leading to an increase in intracellular copper concentration. This elevated copper level induces a non-canonical form of mitochondrial cell death known as cuproptosis.^{[1][2]}

Q2: In which solvents is **UM4118** soluble?

A2: While specific quantitative solubility data is not widely published, product datasheets indicate that **UM4118** can be dissolved in Dimethyl Sulfoxide (DMSO) for the preparation of stock solutions.^{[1][2]} Information regarding its solubility in other organic solvents such as ethanol or DMF is not readily available. It is recommended to perform small-scale solubility tests to determine the optimal solvent for your specific application.

Q3: How should stock solutions of **UM4118** be prepared and stored?

A3: For preparing stock solutions, it is recommended to dissolve **UM4118** in DMSO. While a maximum concentration is not specified in available literature, a common practice for similar small molecules is to prepare a high-concentration stock (e.g., 10 mM) and then dilute it to the desired working concentration in your experimental medium.

Based on supplier information, **UM4118** solutions in DMSO can be stored for up to two weeks at 4°C or for up to six months at -80°C.^{[1][2]} For long-term storage, it is advisable to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.

Q4: Are there any known issues when dissolving **UM4118**?

A4: As with many small molecules, achieving complete dissolution can sometimes be challenging. If you encounter issues such as precipitation or cloudiness, please refer to the troubleshooting guide below. Common factors that can influence solubility include the purity of the compound, the quality of the solvent, temperature, and pH.

Solubility Data

Quantitative solubility data for **UM4118** in common laboratory solvents is not readily available in public datasheets or scientific literature. The table below summarizes the available qualitative information. Researchers are encouraged to determine the solubility for their specific experimental needs using the protocol provided.

Solvent	Solubility	Remarks
DMSO	Soluble	Recommended for stock solutions based on supplier datasheets. ^{[1][2]}
Ethanol	Data not available	
Methanol	Data not available	
DMF	Data not available	
Water	Expected to be poorly soluble	As is common for many organic small molecules.
PBS	Expected to be poorly soluble	

Troubleshooting Guide: Dissolving UM4118

Issue	Possible Cause	Recommended Solution
Compound does not dissolve completely in DMSO.	<ul style="list-style-type: none">- Insufficient solvent volume.- Low-quality or wet DMSO.- Compound has precipitated out of solution.	<ul style="list-style-type: none">- Try adding a larger volume of DMSO to decrease the concentration.- Use fresh, anhydrous, high-purity DMSO.- Gently warm the solution (e.g., to 37°C) and vortex or sonicate briefly. Allow the solution to return to room temperature before use.
Precipitation occurs when diluting DMSO stock in aqueous buffer.	<ul style="list-style-type: none">- The compound is not soluble in the aqueous buffer at the final concentration.- The percentage of DMSO in the final solution is too low.	<ul style="list-style-type: none">- Increase the final concentration of DMSO in the aqueous solution (note: high concentrations of DMSO can be toxic to cells).- Decrease the final concentration of UM4118.- Consider using a surfactant or co-solvent, but validate its compatibility with your experimental system.
Solution appears cloudy.	<ul style="list-style-type: none">- Presence of insoluble impurities.- The compound has reached its solubility limit.	<ul style="list-style-type: none">- Centrifuge the solution to pellet any insoluble material and carefully transfer the supernatant.- Filter the solution through a 0.22 µm syringe filter compatible with the solvent.

Experimental Protocols

Protocol: Determination of UM4118 Solubility using the Shake-Flask Method

This protocol provides a general procedure to determine the solubility of **UM4118** in a solvent of choice.

Materials:

- **UM4118** powder
- Solvent of choice (e.g., DMSO, ethanol, PBS)
- Vials with screw caps
- Orbital shaker or vortex mixer
- Centrifuge
- Syringe filters (0.22 μm , compatible with the solvent)
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector
- Analytical balance

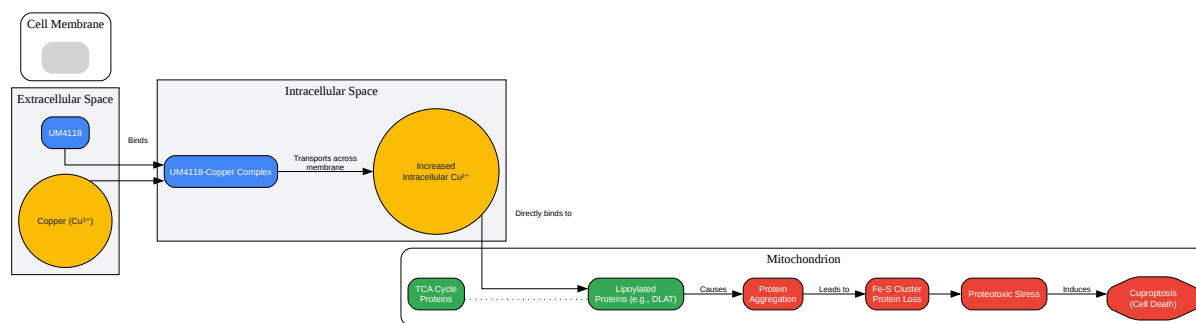
Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **UM4118** powder to a vial containing a known volume of the solvent. The excess solid should be clearly visible.
 - Seal the vial tightly.
 - Agitate the mixture at a constant temperature (e.g., 25°C) using an orbital shaker for 24-48 hours to ensure equilibrium is reached.
- Separation of Undissolved Solid:
 - After the incubation period, centrifuge the vial at high speed (e.g., 10,000 x g) for 15 minutes to pellet the undissolved solid.
 - Carefully collect the supernatant using a pipette, being cautious not to disturb the pellet.

- Filter the supernatant through a 0.22 μm syringe filter to remove any remaining microparticles.
- Quantification by HPLC:
 - Prepare a series of standard solutions of **UM4118** in the same solvent with known concentrations.
 - Generate a calibration curve by injecting the standard solutions into the HPLC and plotting the peak area against the concentration.
 - Inject the filtered saturated solution into the HPLC.
 - Determine the concentration of **UM4118** in the saturated solution by comparing its peak area to the calibration curve. This concentration represents the solubility of **UM4118** in the chosen solvent at the specified temperature.

Visualizations

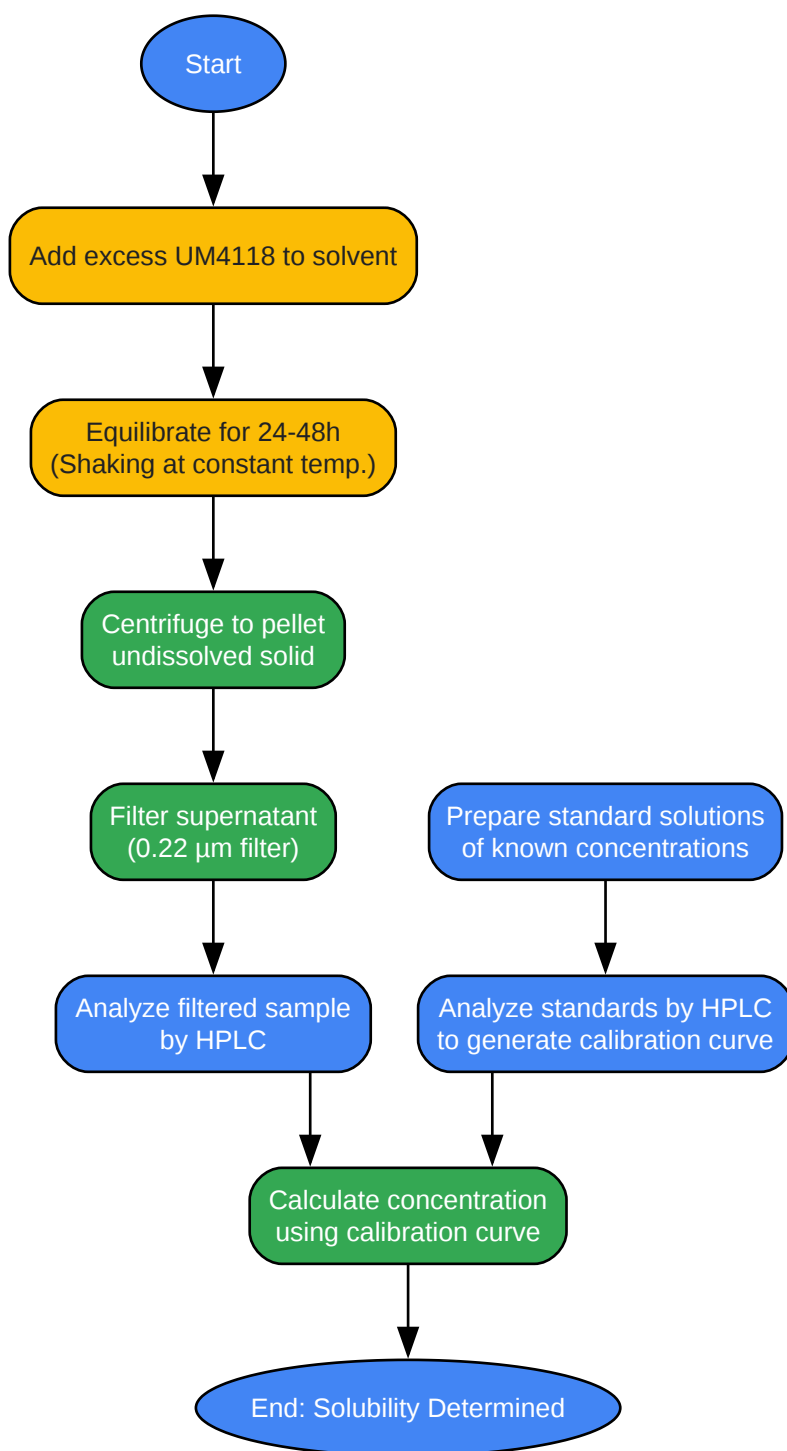
Signaling Pathway of UM4118-Induced Cuproptosis



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Caption: Mechanism of **UM4118**-induced cuproptosis.

Experimental Workflow for Solubility Determination



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Caption: Workflow for determining **UM4118** solubility.

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References

- 1. UM4118 Datasheet DC Chemicals [dcchemicals.com]
- 2. UM4118|324530-92-9|COA [dcchemicals.com]
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